

physical and chemical properties of Di-tert-butyl hydrazine-1,2-dicarboxylate

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Compound of Interest

Compound Name: *Di-tert-butyl hydrazine-1,2-dicarboxylate*

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An In-depth Technical Guide on **Di-tert-butyl Hydrazine-1,2-dicarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and key applications of **Di-tert-butyl hydrazine-1,2-dicarboxylate**.

Core Properties and Data

Di-tert-butyl hydrazine-1,2-dicarboxylate, also known as N,N'-di-Boc-hydrazine, is a white crystalline solid at room temperature.^[1] Its molecular structure features a central hydrazine core with both nitrogen atoms protected by tert-butoxycarbonyl (Boc) groups.^[1] This structural feature makes it a stable and easy-to-handle reagent in organic synthesis.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Di-tert-butyl hydrazine-1,2-dicarboxylate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	$C_{10}H_{20}N_2O_4$ [1][2][3][4]
Molecular Weight	232.28 g/mol [1][2][3][4]
Melting Point	121-126 °C (with decomposition) [1][2][3][4][5][6]
Boiling Point	294.6 ± 9.0 °C (Predicted) [3][4]
Density	1.064 ± 0.06 g/cm ³ (Predicted) [3][4]
Appearance	White crystalline powder [1][3]
Solubility	Insoluble in water; Soluble in many common organic solvents like methanol. [1][2][3][4][6]
pKa	8.73 ± 0.43 (Predicted) [3]
Storage Temperature	Room temperature, in a cool, dark, and dry place. [3][7]

Spectral Data

- 1H NMR (400 MHz, $CDCl_3$): δ 6.19 (br, 1H), 1.47 (s, 9H). [5]
- ^{13}C NMR (101 MHz, $CDCl_3$): δ 155.9, 81.7, 28.3. [5]
- IR (solid): 3316, 2978, 2932, 1701 cm⁻¹. [8]

Experimental Protocols

Synthesis of Di-tert-butyl Hydrazine-1,2-dicarboxylate

A common and straightforward method for the synthesis of **Di-tert-butyl hydrazine-1,2-dicarboxylate** involves the reaction of hydrazine hydrate with two equivalents of di-tert-butyl dicarbonate (Boc_2O). [1]

Procedure:

- Under ice bath cooling conditions, hydrazine monohydrate is added dropwise to a solution of di-tert-butyl dicarbonate in methanol over a period of 30 minutes. [3]

- After the addition is complete, the reaction mixture is stirred at room temperature for 3 hours.
[\[3\]](#)
- The methanol solvent is then removed using a rotary evaporator.[\[3\]](#)
- n-Hexane is added to the residue, and the resulting white solid is collected by filtration and washed with n-hexane to yield the final product.[\[3\]](#)

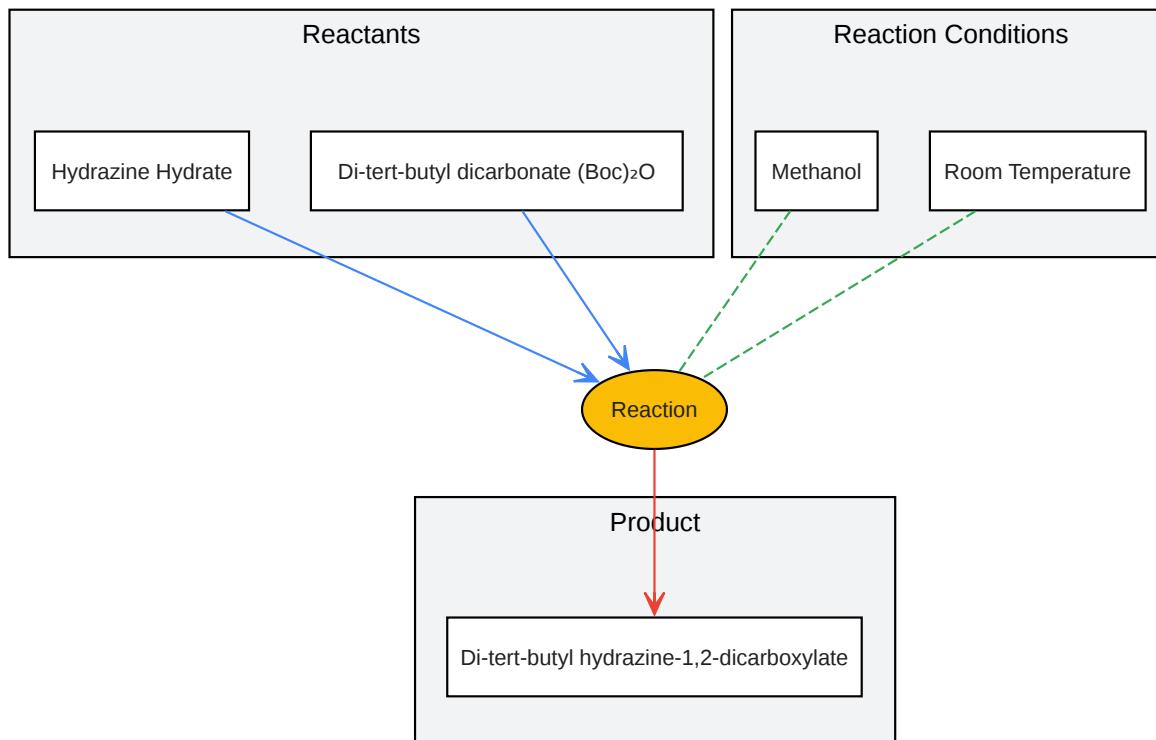
The product can be further purified by recrystallization.

Key Applications in Organic Synthesis

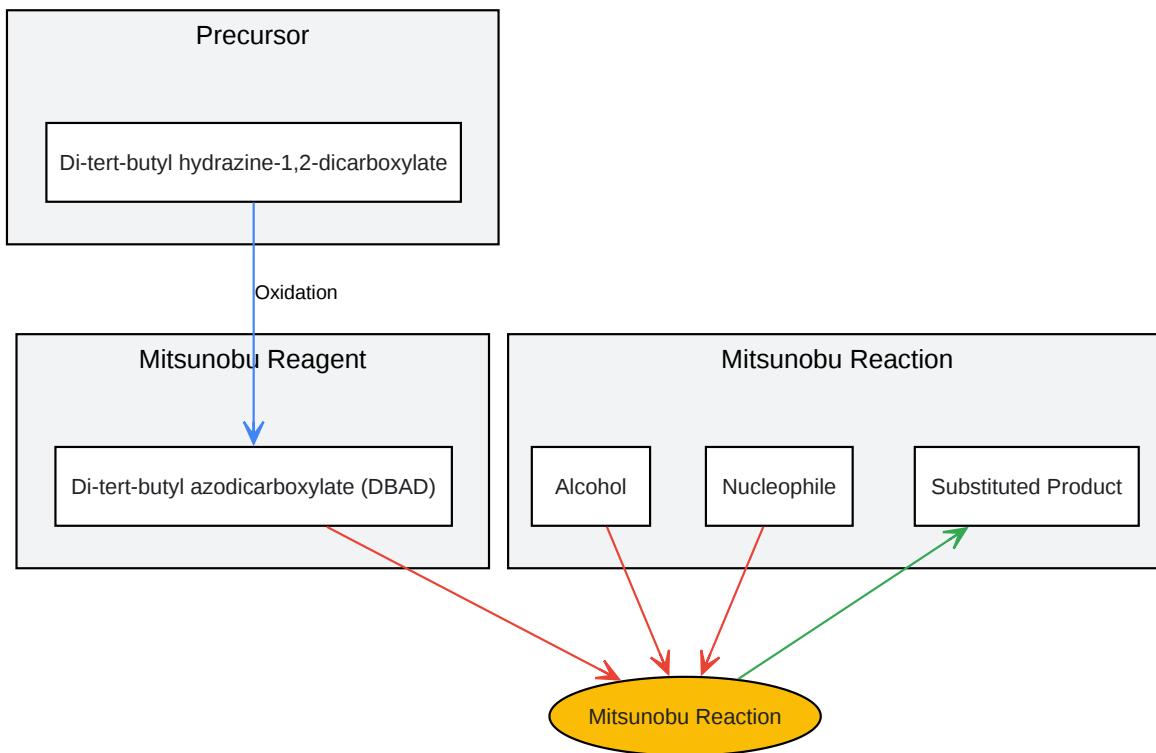
Di-tert-butyl hydrazine-1,2-dicarboxylate serves as a versatile reagent in a variety of organic transformations.

- Precursor for Di-tert-butyl Azodicarboxylate (DBAD): One of its most significant applications is as a stable precursor for the synthesis of Di-tert-butyl azodicarboxylate (DBAD), a key reagent in the Mitsunobu reaction.[\[1\]](#)
- Palladium-Catalyzed Amination: It has been utilized as a reagent in palladium-catalyzed amination reactions of halo-pyridine substrates.[\[2\]](#)[\[3\]](#)
- Synthesis of Heterocyclic Compounds: It is a valuable building block for the synthesis of various nitrogen-containing heterocyclic systems.[\[1\]](#)

Visualizations

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Caption: Synthesis of **Di-tert-butyl hydrazine-1,2-dicarboxylate**.



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Caption: Role as a precursor in the Mitsunobu reaction.

Safety Information

Di-tert-butyl hydrazine-1,2-dicarboxylate may cause skin irritation, serious eye irritation, and respiratory irritation.^[9] It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area. Store away from strong oxidizing agents and keep the container tightly closed in a cool, dry place.^[2]

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